

Technical Guide: Molar Extinction Coefficient of IR-825

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Compound of Interest

Compound Name: **IR-825**

Cat. No.: **B12498830**

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Introduction

IR-825 is a near-infrared (NIR) cyanine dye with significant potential in biomedical applications, particularly as a photothermal agent in cancer therapy.^{[1][2]} Its strong absorbance in the NIR region, often referred to as the "biological window," allows for deeper tissue penetration of light, enabling the targeted thermal ablation of tumor cells. A critical parameter for quantifying this light absorption capability is the molar extinction coefficient (ϵ), which is fundamental for dosimetry calculations and the design of effective photothermal therapy protocols. This guide provides an in-depth overview of the molar extinction coefficient of **IR-825**, including available data, experimental determination protocols, and relevant biological pathways.

Quantitative Data on Molar Extinction Coefficient

Precise values for the molar extinction coefficient of **IR-825** are not widely reported in the literature and can be highly dependent on the solvent environment. However, data for structurally similar cyanine dyes, such as IR-820, provide a strong basis for estimation. Cyanine dyes are known for their high molar extinction coefficients.^[3]

Compound	Solvent	Wavelength (nm)	Molar Extinction Coefficient (ϵ) ($M^{-1}cm^{-1}$)
IR-820	Methanol	Not Specified	198,181
IR-820-NO ₂	Methanol	Not Specified	187,143
IR-806	Double-distilled Water	790	$1.56 \pm 0.08 \times 10^5$
Ferrocenyl Diketopyrrolopyrrole	Not Specified	733	$3.03 \pm 0.2 \times 10^4$

*Note: These values are for IR-820 and its derivative, which are structurally very similar to **IR-825**. They are provided here as a close approximation in the absence of specific data for **IR-825**. The high molar extinction coefficient is a characteristic feature of this class of dyes.[3]

Experimental Protocol for Determining Molar Extinction Coefficient

The molar extinction coefficient of **IR-825** can be determined experimentally using UV-Vis-NIR spectrophotometry based on the Beer-Lambert law.

Materials and Equipment:

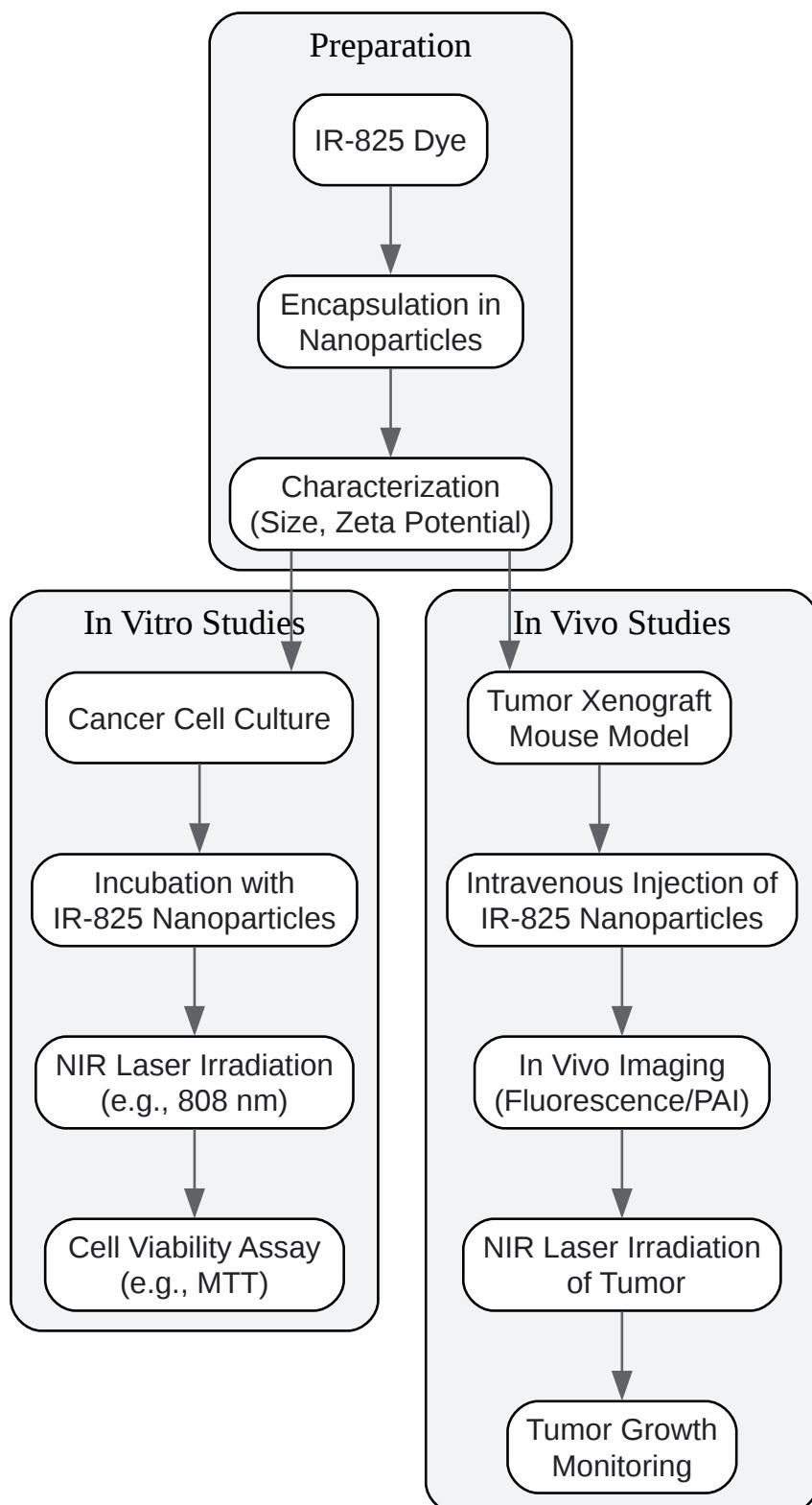
- **IR-825** dye
- High-purity solvents (e.g., Dimethyl sulfoxide (DMSO), Methanol, Water)
- Analytical balance
- Volumetric flasks
- Micropipettes
- Quartz cuvettes with a 1 cm path length
- UV-Vis-NIR spectrophotometer

Procedure:

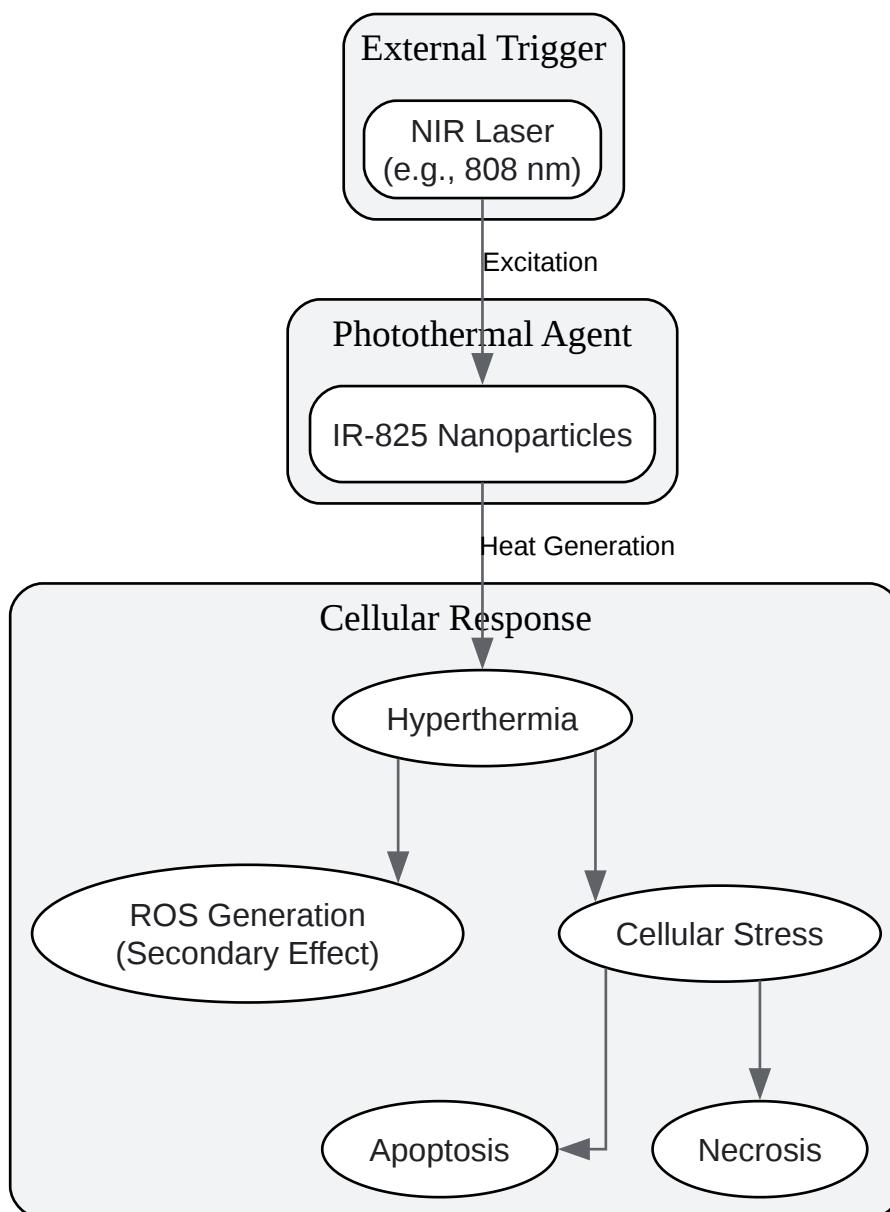
- Stock Solution Preparation: Accurately weigh a small amount of **IR-825** and dissolve it in a known volume of the desired solvent to prepare a stock solution of a specific concentration (e.g., 1 mM).
- Serial Dilutions: Prepare a series of dilutions from the stock solution with varying concentrations.
- Spectrophotometric Measurement:
 - Set the spectrophotometer to scan a wavelength range that includes the near-infrared region (e.g., 600-900 nm).
 - Use the pure solvent as a blank to calibrate the spectrophotometer.
 - Measure the absorbance of each diluted solution at the wavelength of maximum absorbance (λ_{max}).
- Data Analysis:
 - Plot a graph of absorbance at λ_{max} versus the concentration of the **IR-825** solutions.
 - According to the Beer-Lambert law ($A = \varepsilon bc$, where A is absorbance, ε is the molar extinction coefficient, b is the path length of the cuvette (1 cm), and c is the concentration), the slope of the resulting linear graph will be the molar extinction coefficient (ε).

Visualization of Relevant Pathways and Workflows

The following diagrams illustrate a typical experimental workflow for evaluating the photothermal efficacy of **IR-825** and a simplified signaling pathway of cell death induced by photothermal therapy.

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Experimental workflow for photothermal therapy using **IR-825**.



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Simplified signaling pathway of photothermal-induced cell death.

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References

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